A Comprehensive Technical Guide to Methyl Isonicotinate (CAS: 2459-09-8)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl isonicotinimidate*
CAS No.:	*35451-46-8*
Cat. No.:	*B1601337*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of methyl isonicotinate, a versatile pyridine derivative. As a pivotal building block in synthetic chemistry, its applications span medicinal chemistry, materials science, and agrochemicals. This document synthesizes critical technical data, field-proven protocols, and the causal logic behind its synthetic pathways and applications to empower researchers in their scientific endeavors.

Chemical Identity and Physicochemical Properties

Methyl isonicotinate, also known as methyl pyridine-4-carboxylate, is an aromatic ester distinguished by a pyridine ring substituted at the 4-position with a methyl ester group.[1] This structure is a cornerstone for its diverse reactivity and applications.

Caption: Chemical structure of Methyl Isonicotinate.

The compound's physical and chemical characteristics are summarized below, providing essential data for experimental design and execution.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference(s)
CAS Number	2459-09-8	[1]
Molecular Formula	$C_7H_7NO_2$	[1][2][3]
Molecular Weight	137.14 g/mol	[1][2][3]
IUPAC Name	methyl pyridine-4-carboxylate	[1][4]
Synonyms	Isonicotinic acid methyl ester, 4-Carbomethoxypyridine	[1][4]
Appearance	Colorless to orange/brown liquid	[1][4][5]
Melting Point	8-8.5 °C (lit.), 16.1 °C	[1][2][6]
Boiling Point	207-209 °C (lit.)	[1][2][6]
Density	1.161 g/mL at 25 °C (lit.)	[6]
Refractive Index (n20/D)	1.512 (lit.)	[6]
Water Solubility	Slightly soluble	[5][7]
Vapor Pressure	0.27 mmHg	[4]

Synthesis Protocol: Fischer Esterification

Methyl isonicotinate is commonly synthesized via the Fischer esterification of isonicotinic acid with methanol, catalyzed by a strong acid like sulfuric acid.[1][8] This acid-catalyzed reaction is a fundamental and cost-effective method for producing carboxylate esters.

Causality of Experimental Design

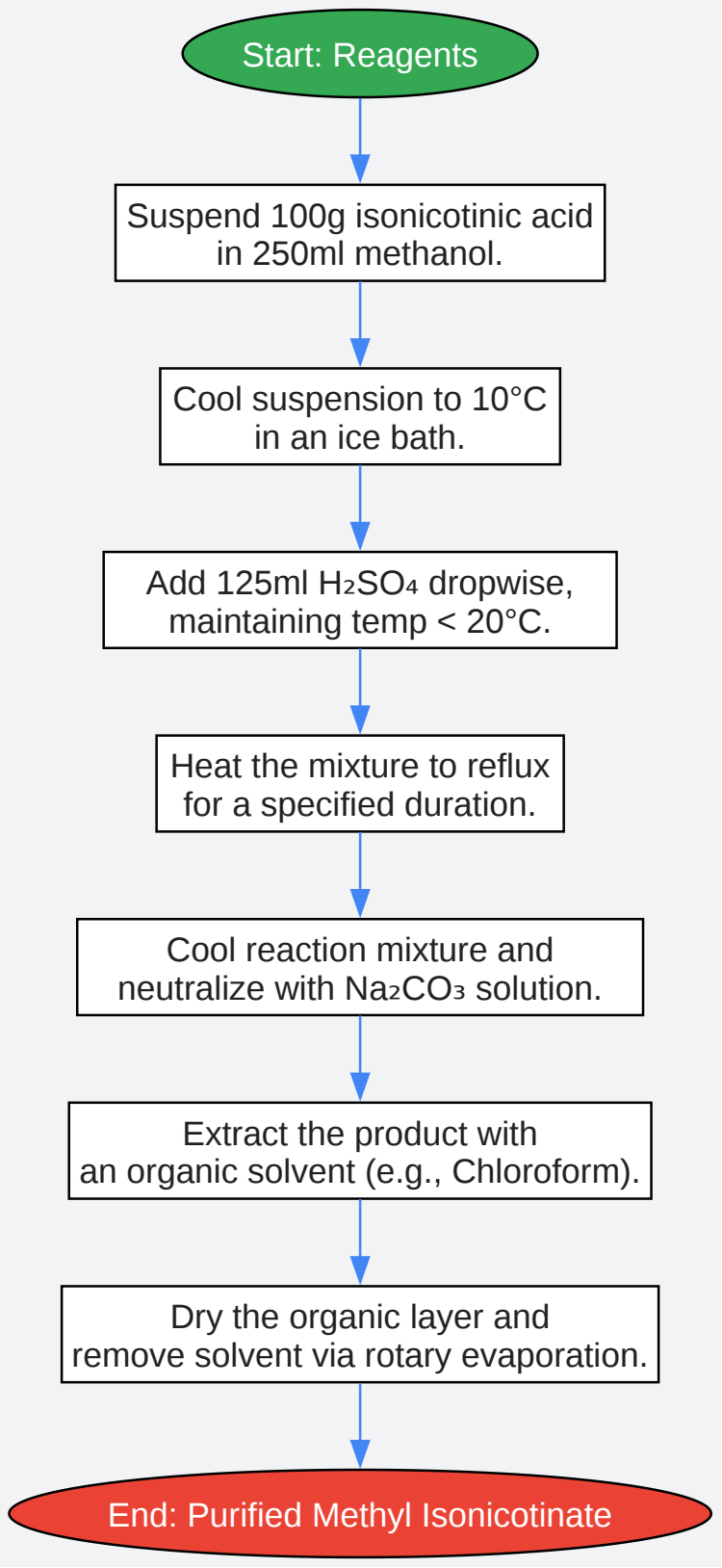
The protonation of the carbonyl oxygen of isonicotinic acid by sulfuric acid is the critical initiating step. This protonation renders the carbonyl carbon more electrophilic, making it susceptible to nucleophilic attack by the lone pair of electrons on the oxygen atom of methanol. The subsequent elimination of a water molecule, facilitated by the acidic environment, yields the final ester product. The reaction is an equilibrium process; therefore, using an excess of the

© 2026 BenchChem. All rights reserved.

alcohol (methanol) reactant can shift the equilibrium towards the product side, thereby increasing the yield.

Experimental Workflow: Synthesis of Methyl Isonicotinate

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the synthesis of Methyl Isonicotinate.

© 2026 BenchChem. All rights reserved.

Detailed Step-by-Step Methodology

- Reagents: Isonicotinic acid (100 g, 0.812 mol), Methanol (250 ml), concentrated Sulfuric Acid (125 ml), Sodium Carbonate solution (for neutralization), Chloroform (for extraction).[1][8]
- Procedure:
  - In a suitable reaction vessel, suspend 100 g of isonicotinic acid in 250 ml of methanol.[8]
  - Stir the suspension and cool the mixture to 10°C using an ice bath.[8]
  - Carefully add 125 ml of concentrated sulfuric acid dropwise over approximately 15 minutes. The key is to maintain the internal temperature below 20°C to control the exothermic reaction.[8]
  - After the addition is complete, heat the mixture to reflux and maintain for several hours (e.g., 13 hours, as described for the analogous methyl nicotinate synthesis) to drive the reaction to completion.[9]
  - Cool the reaction mixture to room temperature.
  - Slowly and carefully neutralize the mixture with a saturated sodium carbonate solution until the pH is neutral or slightly basic.[1] This step quenches the acid catalyst and removes any unreacted isonicotinic acid.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer multiple times with an organic solvent like chloroform.[10]
  - Combine the organic extracts, dry over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield crude methyl isonicotinate.
  - Further purification can be achieved via distillation or column chromatography if required.

Reactivity and Derivatization Potential

The chemical reactivity of methyl isonicotinate is dictated by two primary functional groups: the pyridine ring and the methyl ester. This dual reactivity makes it a valuable intermediate for

© 2026 BenchChem. All rights reserved.

creating a wide array of more complex molecules.[11]

Caption: Key reactive sites on the Methyl Isonicotinate molecule.

- Reactions at the Ester Group: The ester functionality is susceptible to nucleophilic acyl substitution. It can be readily hydrolyzed to the parent isonicotinic acid under acidic or basic conditions. More importantly for drug development, it can react with a wide range of amines to form amides, a common linkage in pharmaceutical compounds.

- Reactions involving the Pyridine Ring: The nitrogen atom in the pyridine ring possesses a lone pair of electrons, making it basic and nucleophilic. It can be alkylated to form pyridinium salts. The ring itself can undergo electrophilic aromatic substitution, although the electron-withdrawing nature of both the ring nitrogen and the ester group makes it less reactive than benzene.

Applications in Scientific Research and Development

Methyl isonicotinate's utility is demonstrated across several scientific disciplines.

Medicinal Chemistry and Drug Discovery

The pyridine ring is a prevalent scaffold in many bioactive molecules.[11] Methyl isonicotinate serves as a crucial starting material or intermediate for synthesizing novel pharmaceutical compounds.[5] Its structure allows for the systematic modification and exploration of structure-activity relationships (SAR) in drug design.

Materials Science

In advanced materials research, methyl isonicotinate is utilized in several high-tech applications:

- Dye-Sensitized Solar Cells (DSSCs): It is used in the preparation of various photosensitizers.[12][13]

- Metal-Organic Frameworks (MOFs): It serves as a precursor for synthesizing luminophores for luminescent MOFs.[6][12]

© 2026 BenchChem. All rights reserved.

- Redox Flow Batteries: It has been investigated as a pyridine-based anolyte material for nonaqueous redox flow batteries.[12][13]

Agrochemicals

Methyl isonicotinate is a registered semiochemical, a compound used for chemical communication.[1] It is the active ingredient in commercial products designed to monitor and trap thrips, a common agricultural pest.[1] The compound affects the behavior of thrips, increasing their movement and thus enhancing the efficacy of sticky traps and exposure to pesticides.[1][3][7][13] This application represents an innovative approach to integrated pest management.

Safety, Handling, and Storage

Proper handling and storage of methyl isonicotinate are essential to ensure laboratory safety.

Hazard Identification (GHS Classification)

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

The compound is classified as a toxic irritant to the eyes, skin, and respiratory system.[1][2]

Hazard Information
Signal Word
Pictograms
Hazard Classifications

Recommended Safety Protocols

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves (e.g., nitrile), and eye/face protection (safety goggles and/or face shield).[14][15] Use a respirator with an appropriate filter (e.g., type ABEK) if ventilation is inadequate.[6]

© 2026 BenchChem. All rights reserved.

- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood.[15] Avoid breathing vapors or mist.[15] Keep away from heat, sparks, and open flames.[15]
- First Aid:
  - Skin Contact: Immediately flush skin with plenty of running water for at least 20 minutes and seek medical attention.[1]
  - Eye Contact: Immediately flush eyes with running water for a minimum of 15 minutes, removing contact lenses if present, and consult a physician.[1][15]
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[15]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[15]

Storage

Store in a cool, dry, and well-ventilated place.[7][15] Keep the container tightly closed and sealed until ready for use.[15] Store under an inert atmosphere (e.g., nitrogen) to prevent degradation.[5]

Conclusion

Methyl isonicotinate (CAS 2459-09-8) is a compound of significant technical importance. Its straightforward synthesis, well-defined reactivity, and versatile applications make it an invaluable tool for professionals in drug development, materials science, and beyond. A thorough understanding of its properties, synthetic protocols, and safety requirements is paramount for its effective and safe utilization in advancing scientific research.

References

- Wikipedia. (n.d.). Methyl isonicotinate. Retrieved from Wikipedia. [Link]
- SLS Ireland. (n.d.). Methyl isonicotinate, 98%. Retrieved from SLS Ireland. [Link]
- Odyssey Organics. (2026, January 27). Procuring Methyl Isonicotinate: What R&D Scientists Need to Know. Retrieved from Odyssey Organics. [Link]

© 2026 BenchChem. All rights reserved.

- PrepChem.com. (n.d.). Synthesis of (a) methyl isonicotinate. Retrieved from PrepChem.com. [Link]
- Erharuyi, O., et al. (2015). Synthesis and antinociceptive activity of methyl nicotinate. Journal of Pharmacy & Bioresources, 12(1), 54-59. Retrieved from ResearchGate. [Link]
- PubChem. (n.d.). Methyl Nicotinate. Retrieved from National Center for Biotechnology Information. [Link]
- Material Safety Data Sheet. (2021, November 25). Methyl isonicotinate. Retrieved from a safety data sheet provider. [Link]
- PubChem. (n.d.). Methyl isonicotinate. Retrieved from National Center for Biotechnology Information. [Link]
- The Good Scents Company. (n.d.). methyl nicotinate. Retrieved from The Good Scents Company. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl isonicotinate - Wikipedia [en.wikipedia.org]
- 2. sihaulichemicals.co.in [sihaulichemicals.co.in]
- 3. bocsci.com [bocsci.com]
- 4. Methyl isonicotinate | C7H7NO2 | CID 227085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
- 6. 异烟酸甲酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Methyl isonicotinate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 8. prepchem.com [prepchem.com]

© 2026 BenchChem. All rights reserved.

- 9. Methyl Nicotinate: uses and Synthesis method_Chemicalbook [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. nbinno.com [nbinno.com]
- 12. scientificlabs.ie [scientificlabs.ie]
- 13. Methyl isonicotinate | 2459-09-8 [chemicalbook.com]
- 14. methyl nicotinate, 93-60-7 [thegoodscentscompany.com]
- 15. chemicalbook.com [chemicalbook.com]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl Isonicotinate (CAS: 2459-09-8)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601337/docs#a-comprehensive-technical-guide-to-methyl-isonicotinate-cas-2459-09-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.